

# Personal protective equipment for handling 2-(p-Chlorophenylthio)ethanol

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## Compound of Interest

Compound Name: **2-(p-Chlorophenylthio)ethanol**

Cat. No.: **B088069**

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## Essential Safety and Handling Guide for 2-(p-Chlorophenylthio)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(p-Chlorophenylthio)ethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential hazards.

## Quantitative Data Summary

While comprehensive quantitative data for **2-(p-Chlorophenylthio)ethanol** is not fully available, the following table summarizes the known information.

Property	Value	Source
CAS Number	13457-98-2	<a href="#">[1]</a>
Molecular Formula	C8H9ClOS	<a href="#">[1]</a>
Appearance	No data available	
Odor	Stench	<a href="#">[2]</a>
Flash Point	93 °C / 199.4 °F	<a href="#">[2]</a>
Occupational Exposure Limits	No data available	<a href="#">[3]</a>

## Personal Protective Equipment (PPE)

Adequate personal protective equipment is mandatory to prevent exposure. The following table outlines the recommended PPE for handling **2-(p-Chlorophenylthio)ethanol**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety Goggles and Face Shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards should be worn. A face shield offers additional protection. <a href="#">[2]</a> <a href="#">[3]</a>
Skin	Chemical-Resistant Gloves and Protective Clothing	Wear appropriate protective gloves (e.g., nitrile) and impervious clothing to prevent skin contact. <a href="#">[2]</a> <a href="#">[3]</a> Fire/flame resistant clothing is also recommended. <a href="#">[3]</a>
Respiratory	Full-Face Respirator	If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge should be used. <a href="#">[3]</a> Ensure adequate ventilation in the handling area. <a href="#">[2]</a> <a href="#">[3]</a>

## Handling and Storage Protocols

### Safe Handling Procedures:

- Ventilation: Always handle **2-(p-Chlorophenylthio)ethanol** in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with eyes, skin, and clothing.[\[2\]](#)

- Ignition Sources: Keep the substance away from open flames, hot surfaces, and other sources of ignition.[2]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

#### Storage Conditions:

- Container: Store in a tightly closed container in a dry and cool place.[3]
- Ventilation: The storage area must be well-ventilated.[3]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[2]

## Emergency and Disposal Procedures

#### Emergency First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[2][3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation persists.[2][3]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Call a physician or poison control center immediately.[3][4]

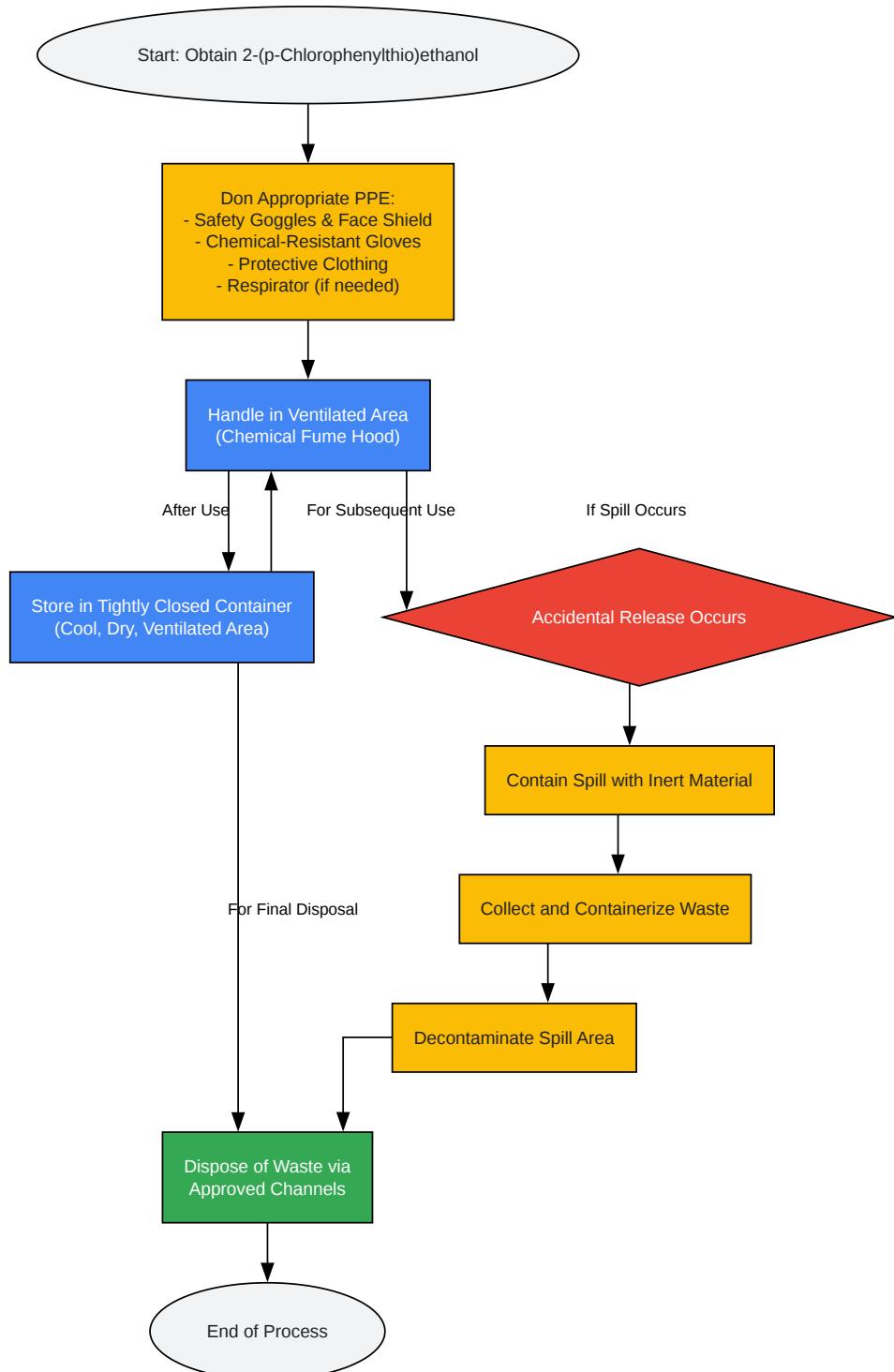
#### Accidental Release and Disposal Plan:

- Containment: In case of a spill, immediately remove all sources of ignition.[2] Use an inert absorbent material to soak up the spill.
- Collection: Collect the absorbed material and place it in a suitable, closed container for disposal.[2]

- Cleaning: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material at an approved waste disposal plant, in accordance with all local, state, and federal regulations.[\[2\]](#) Do not allow the chemical to enter drains or waterways.[\[2\]](#)

## Workflow for Safe Handling and Disposal

## Workflow for Handling and Disposal of 2-(p-Chlorophenylthio)ethanol

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Caption: Logical workflow for the safe handling and disposal of **2-(p-Chlorophenylthio)ethanol**.

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## References

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